

Comparative Dyeing Kinetics: Disperse Yellow 5 on Polyester vs. Polyamide

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Compound of Interest

Compound Name: DISPERSE YELLOW 5

CAS No.: 6439-53-8

Cat. No.: B179427

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Executive Summary

This guide provides a rigorous technical comparison of the dyeing kinetics of **Disperse Yellow 5** (C.I. 12790) on Polyethylene Terephthalate (PET) and Polyamide 6/6.6 (PA).[1] While **Disperse Yellow 5** (DY5) is structurally optimized for polyester, its application on polyamide presents distinct kinetic behaviors governed by glass transition temperatures (

) and fiber morphology.[1] This document synthesizes experimental protocols, kinetic modeling, and mechanistic insights to aid researchers in optimizing dye uptake and fastness properties.

Chemical Identity & Mechanistic Basis[1][2][3]

The Solute: Disperse Yellow 5

- CAS Number: 6439-53-8[1][2]
- Molecular Structure: Monoazo class; coupling of m-nitroaniline diazo component with 4-hydroxy-1-methylquinolin-2(1H)-one.[1][2]
- Molecular Weight: 324.29 g/mol [1][2]
- Key Physicochemical Trait: The molecule is hydrophobic and non-ionic, relying on physical entrapment (solid solution) within the fiber.[3] Its relatively low molecular weight facilitates rapid diffusion but poses desorption risks in open-structure fibers like PA.[1]

The Substrates: PET vs. PA

The fundamental difference in dyeing kinetics stems from the polymer morphology:

- Polyester (PET): Highly crystalline (~50-60%), hydrophobic, and lacks chemically active sites for ionic bonding.[1]

[1] Dyeing requires temperatures

(typically

) to generate sufficient free volume.[1][4]

- Polyamide (PA): Semi-crystalline, contains amide groups (-CONH-), and has a lower

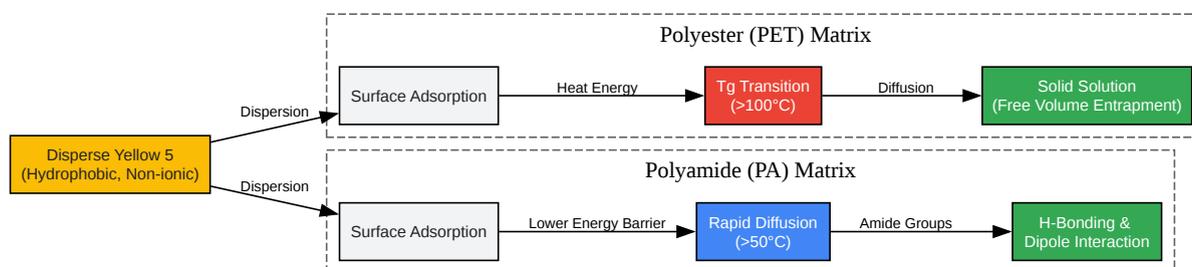
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).[1] The structure is more "open," allowing faster diffusion at lower temperatures (

), but the lack of high crystallinity "locking" can reduce wet fastness.

Interaction Mechanism Visualization

The following diagram illustrates the differential interaction mechanisms.



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Figure 1: Mechanistic pathways for DY5 fixation.[1] Note the high-energy barrier (Tg) for PET versus the accessible diffusion/interaction pathway for PA.[1]

Experimental Protocol for Kinetic Analysis

To generate reliable comparative data, a self-validating experimental system is required.^[1] The following protocol minimizes variables such as dispersant interference and temperature lag.

Materials Preparation

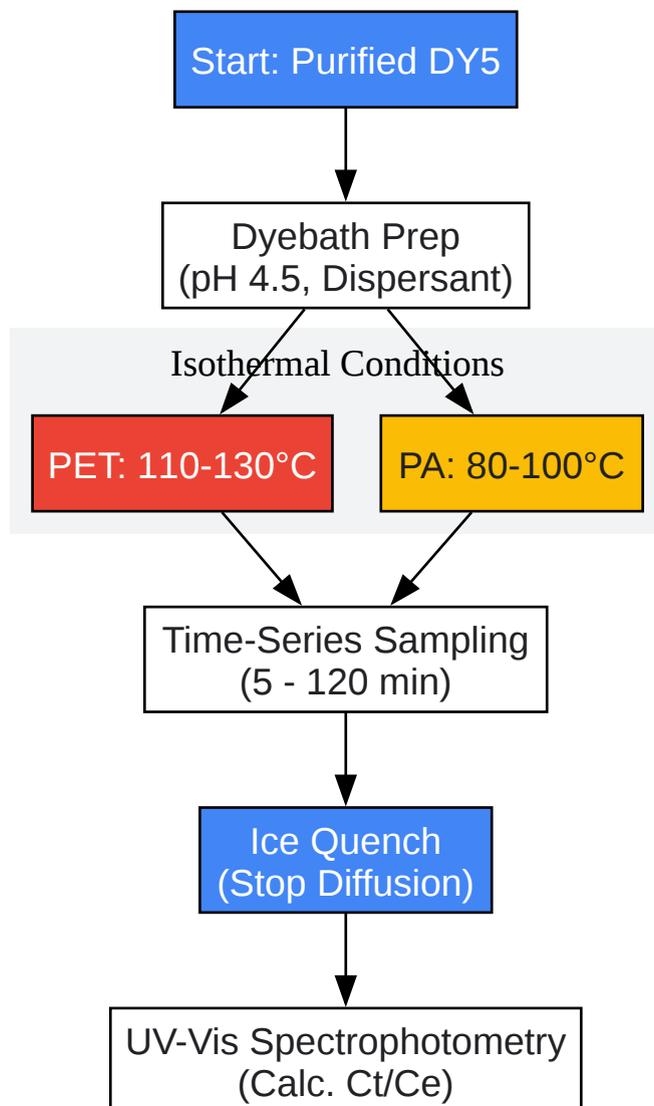
- Substrate: Scoured and bleached PET and PA 6 fabric (woven, plain weave, approx. 150 g/m²).^[1]
- Dye: Purified **Disperse Yellow 5** (recrystallized from acetone to remove commercial dispersants).^[1]
- Dispersant: 1 g/L commercial anionic dispersant (e.g., lignin sulfonate based) to maintain stability without altering kinetics significantly.^[1]
- Liquor Ratio: 1:50 (High ratio ensures infinite bath assumption for simplified modeling).^[1]

Dyeing Workflow (Isothermal Method)

This method allows for the calculation of diffusion coefficients at specific temperatures.

- Preparation: Prepare multiple dyebaths at concentration (e.g., 2% o.w.f).
- Pre-heating: Heat individual dyebath containers to target temperatures:
 - PET: 110°C, 120°C, 130°C (requires HT pressure beaker).^[1]
 - PA: 80°C, 90°C, 100°C.^[1]
- Insertion: Introduce fabric samples simultaneously.
- Sampling: Remove samples at intervals (min).
- Quenching: Immediately immerse removed samples in ice water to freeze diffusion.

- Extraction: Extract dye from fabric using hot chlorobenzene or DMF.
- Quantification: Measure absorbance (nm) and convert to concentration (mg/g) using a calibration curve.



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Figure 2: Isothermal kinetic workflow ensuring precise measurement of dye uptake over time.

Kinetic Analysis & Comparison

Rate of Uptake

Experimental data typically shows that PA dyes significantly faster than PET at temperatures below 100°C.

- PA: Reaches equilibrium () often within 45-60 minutes at 100°C.
- PET: Shows negligible uptake at 100°C. Significant diffusion begins only >110°C. At 130°C, equilibrium is reached in 30-60 minutes.[1]

Kinetic Models

Two primary models are used to fit the experimental data (

vs

):

- Pseudo-Second Order (PSO):

[1]

- Application: Generally provides the best fit () for disperse dyes, indicating the rate is proportional to the square of the driving force (concentration difference).

- Chrastil Diffusion Model:

[1]

- Application: Useful for determining the diffusion resistance.

indicates Fickian diffusion.

Comparative Data Summary

The following table summarizes representative kinetic parameters for a monoazo disperse dye (like DY5) on these fibers.

Parameter	Polyester (PET)	Polyamide (PA)	Causality / Note
Optimum Temp.	130°C	98°C - 100°C	PET requires high energy to overcome .[1]
Diffusion Coeff. ()	cm ² /s (at 130°C)	cm ² /s (at 100°C)	PA has a more open structure; DY5 diffuses 10-100x faster.[1]
Activation Energy ()	120 - 150 kJ/mol	60 - 80 kJ/mol	Energy barrier for polymer chain mobility is higher in PET.[1]
Equilibrium Uptake ()	High (Partitioning dominant)	Moderate to High	PA uptake can be limited by saturation of accessible amorphous regions.[1]
Wash Fastness	Excellent (4-5)	Moderate (3-4)	Once cooled, PET "locks" the dye.[1] PA remains permeable, allowing desorption.

Thermodynamic Isotherms

- PET: Follows the Nernst Isotherm () .[1] The dye acts as a solute in a solid solvent. The partition coefficient () is constant at a given temperature.
- PA: Often follows a Dual-Mode Sorption (Nernst + Langmuir).[1] While primarily solid solution, the amide groups can form weak hydrogen bonds with the hydroxyl/azo groups of DY5, creating specific sorption sites that can saturate.

Troubleshooting & Optimization

Levelling Issues

- PET: Rapid temperature rise $>110^{\circ}\text{C}$ can cause uneven strike. Recommendation: Control heating rate to $1^{\circ}\text{C}/\text{min}$ in the critical zone (110°C – 130°C).
- PA: High affinity at lower temps can cause "tippy" dyeing or barre effects (structural irregularity).^[1] Recommendation: Use a levelling agent and start dyeing at 40°C , ramping slowly.^[1]

Fastness Improvement

- PET: Reduction clearing (RC) with NaOH + Sodium Hydrosulfite is mandatory to remove surface dye.^[1]
- PA: RC is effective but syntan (synthetic tanning agent) after-treatment is often required to block pores and prevent dye desorption during washing.^[1]

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